

molecular weight and formula of N-Nitrosomorpholine

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Compound of Interest

Compound Name: *N-Nitrosomorpholine*

CAS No.: 59-89-2

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An In-Depth Technical Guide to **N-Nitrosomorpholine** (NMOR): Properties, Analysis, and Toxicological Profile

Abstract

N-Nitrosomorpholine (NMOR), a nitrosamine of significant toxicological concern, is classified as a probable human carcinogen.[1][2] While not commercially produced or used in the United States, its inadvertent formation in various industrial processes, consumer products, and endogenous metabolic pathways necessitates a thorough understanding of its chemical nature. [1][3] This guide provides a comprehensive technical overview for researchers, scientists, and drug development professionals, detailing its core chemical and physical properties, formation mechanisms, modern analytical protocols for its detection, and the biochemical basis for its carcinogenicity.

Chemical Identity and Core Properties

N-Nitrosomorpholine is a nitrosamine where the hydrogen atom attached to the nitrogen of a morpholine ring is substituted by a nitroso group.[4][5] Its identity is defined by a precise molecular formula and weight, which are fundamental for all quantitative and analytical work.

Identifier	Value	Source
Chemical Name	4-Nitrosomorpholine	[4][6]
Molecular Formula	C4H8N2O2	[4][5][7][8][9]
Molecular Weight	116.12 g/mol	[3][5][7][9]
CAS Number	59-89-2	[3][4][5][7]
Common Synonyms	NMOR, Nitrosomorpholine	[3][4][8]

Physicochemical Characteristics

NMOR typically appears as yellow crystals or a golden liquid, a physical state dependent on the ambient temperature.[4][5][10] Its high solubility in water has significant implications for its environmental mobility and biological absorption.[4][5]

Property	Value
Appearance	Yellow crystals or golden liquid.[4][5][10]
Melting Point	29 °C (84 °F).[3][9]
Boiling Point	224-225 °C (435-436 °F).[4][9]
Solubility in Water	≥ 100 mg/mL at 20 °C.[3][4]
Vapor Pressure	25 mmHg.[4][10]
Storage Conditions	Refrigerate (4°C), protect from light.[5][7][11]

Formation and Synthesis

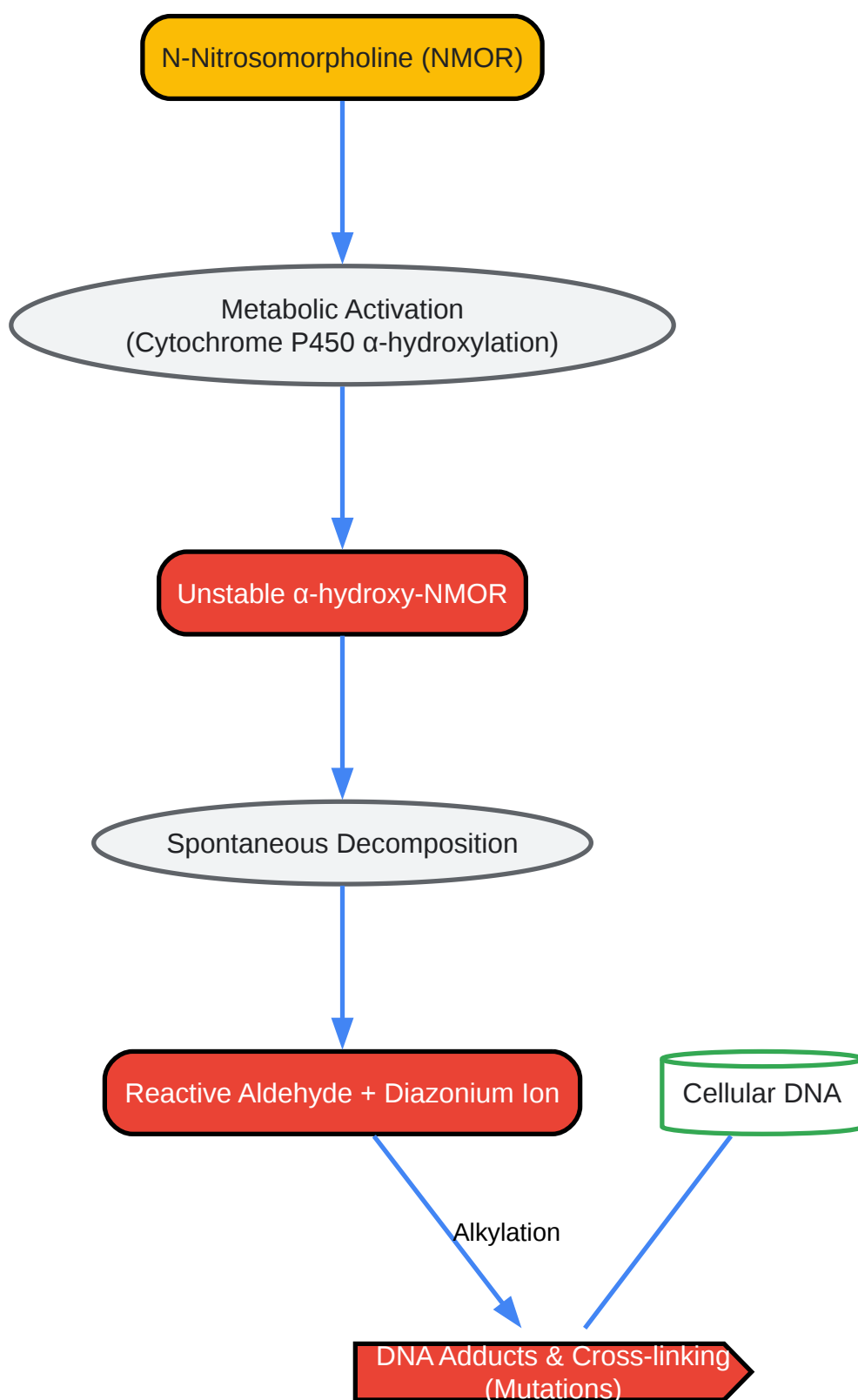
The primary pathway for the formation of NMOR is the reaction of morpholine or its derivatives with a nitrosating agent, such as sodium nitrite under acidic conditions.[3][4] This reaction is a critical concern in industries where morpholine is used as a corrosion inhibitor or vulcanization accelerator and in biological systems where ingested nitrates can be converted to nitrites.[3]

Caption: General reaction for the formation of **N-Nitrosomorpholine**.

Toxicological Profile and Mechanism of Action

NMOR is a potent genotoxic carcinogen.^[5] The International Agency for Research on Cancer (IARC) classifies it as a Group 2B carcinogen, meaning it is possibly carcinogenic to humans.^[1] Animal studies have definitively shown that it induces tumors of the liver, kidneys, and lungs.^{[1][2]}

The carcinogenicity of NMOR is not due to the molecule itself but to its metabolic activation by cytochrome P450 enzymes in the liver.^[3] This process involves the hydroxylation of the carbon atom adjacent (alpha) to the nitroso group. The resulting intermediate is unstable and spontaneously decomposes to form a diazonium-containing aldehyde, which is a powerful electrophile capable of alkylating DNA, leading to mutations and the initiation of cancer.^[3]



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Caption: Metabolic activation pathway of NMOR leading to DNA damage.

Analytical Methodologies

Due to its potent carcinogenicity, highly sensitive and specific analytical methods are required to detect trace levels of NMOR in diverse matrices such as air, water, food, and pharmaceutical products.

Key Analytical Techniques

- **Gas Chromatography - Thermal Energy Analyzer (GC-TEA):** This is a classic and highly specific method for nitrosamine analysis. The TEA detector is based on chemiluminescence and is exceptionally selective for the nitroso functional group, minimizing interference from other nitrogen-containing compounds.[\[11\]](#)
- **Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS):** This technique offers high sensitivity and selectivity and is particularly suited for analyzing nitrosamine impurities in pharmaceutical products.[\[12\]](#) The use of an isotope-labeled internal standard, such as **N-Nitrosomorpholine-d8**, is crucial for accurate quantification by compensating for matrix effects and variations during sample preparation.[\[12\]](#)

Protocol: Air Sampling and Analysis for NMOR

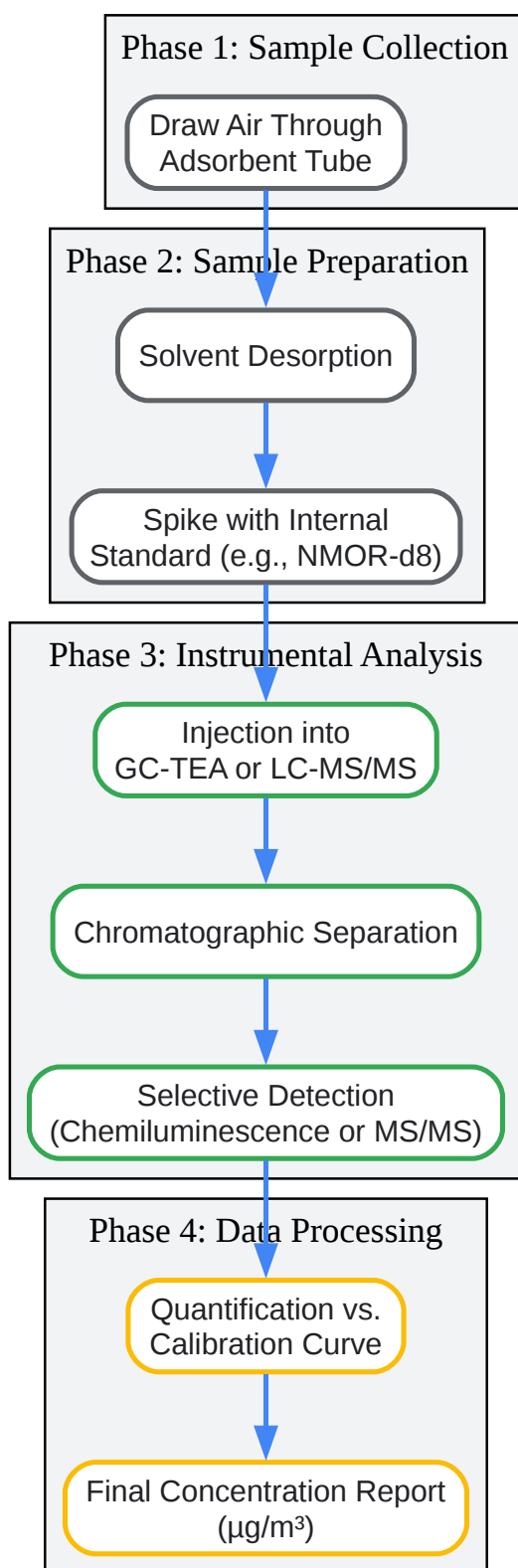
This protocol is based on methodologies developed by regulatory bodies like OSHA for workplace air monitoring.[\[11\]](#) It provides a framework for the reliable quantification of airborne NMOR.

Objective: To quantify the concentration of **N-Nitrosomorpholine** in an air sample.

Methodology:

- **Sample Collection:**
 - Draw a known volume of air (e.g., 40 liters at 0.2 L/min) through a specialized sampling tube.[\[11\]](#) The tube typically contains an adsorbent material pre-treated to prevent the artifactual formation of nitrosamines during sampling.[\[11\]](#)
 - Protect the sampling tube from light at all times.[\[11\]](#)
 - Immediately after sampling, seal the tube and store it in a freezer until analysis.[\[11\]](#)

- Sample Preparation (Desorption):
 - Break the ends of the sampling tube and transfer the adsorbent material to a vial.
 - Add a precise volume of a desorption solvent, typically a mixture such as 75/25 (v/v) methylene chloride/methanol.[11]
 - If using LC-MS/MS, spike the sample with a known amount of deuterated internal standard (NMOR-d8) at this stage.[12]
 - Agitate the vial for a set period (e.g., 30 minutes) to ensure complete extraction of NMOR from the adsorbent.
- Instrumental Analysis:
 - Inject an aliquot of the sample extract into the GC-TEA or LC-MS/MS system.
 - For GC-TEA: The sample is vaporized and separated based on boiling point in the GC column. The eluting compounds enter the TEA, where nitrosamines are pyrolyzed to release a nitric oxide (NO) radical, which reacts with ozone to produce light detected by a photomultiplier tube.
 - For LC-MS/MS: The sample is separated by liquid chromatography. The eluting compounds are ionized and detected by the mass spectrometer using Multiple Reaction Monitoring (MRM) for both NMOR and the NMOR-d8 internal standard.
- Quantification:
 - Create a calibration curve using standards of known NMOR concentration.
 - Calculate the concentration of NMOR in the sample by comparing its peak area (or the ratio of its peak area to the internal standard's peak area) against the calibration curve.
 - Relate the mass of NMOR found back to the volume of air sampled to determine the airborne concentration (e.g., in $\mu\text{g}/\text{m}^3$).



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Caption: Standard analytical workflow for NMOR quantification.

Conclusion

N-Nitrosomorpholine remains a compound of high interest in toxicology, environmental science, and pharmaceutical safety due to its potent carcinogenicity. A foundational understanding of its core properties—a molecular formula of $C_4H_8N_2O_2$ and a molecular weight of 116.12 g/mol—is the starting point for all scientific investigation.^{[3][4][5][7][8][9]} Robust analytical methods, particularly those employing highly selective detectors like the TEA or the precision of tandem mass spectrometry with isotope dilution, are essential for monitoring and controlling human exposure to this hazardous substance. Continued research into its formation pathways and metabolic effects is critical for developing effective risk mitigation strategies.

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